

Improving Ophiopogonin D solubility for in vitro studies

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Compound of Interest

Compound Name: *Ophiopogonin D'*

Cat. No.: B2366782

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Ophiopogonin D Solubility: Technical Support Center

This guide provides researchers, scientists, and drug development professionals with detailed information and troubleshooting strategies for working with Ophiopogonin D, focusing on overcoming its solubility challenges for in vitro studies.

Frequently Asked Questions (FAQs)

Q1: What is Ophiopogonin D and why is its solubility a challenge for in vitro experiments?

Ophiopogonin D (OP-D) is a rare, naturally occurring C27 steroidal glycoside isolated from the tuber of the traditional Chinese herb *Ophiopogon japonicus*. Its molecular structure, with a steroidal backbone and multiple sugar moieties, contributes to its poor water solubility, which presents a significant hurdle for preparing solutions for aqueous-based in vitro assays, such as cell culture experiments. Like many lipophilic compounds, it is prone to precipitation when a concentrated organic stock solution is diluted into an aqueous medium, potentially leading to inaccurate experimental results.

Q2: What are the recommended primary solvents for dissolving Ophiopogonin D?

Ophiopogonin D is soluble in several organic solvents. The most commonly cited and recommended solvents for creating stock solutions are Dimethyl Sulfoxide (DMSO), ethanol, and methanol. It is practically insoluble in water. For in vivo studies, more complex formulations involving co-solvents like PEG300, Tween-80, or solubilizing agents such as SBE- β -CD have been used.

Q3: What are the specific solubility limits of Ophiopogonin D in common organic solvents?

Quantitative solubility data is crucial for planning experiments and preparing stock solutions. The table below summarizes the reported solubility of Ophiopogonin D in key laboratory solvents.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Source
DMSO	100 mg/mL	116.95 mM	Selleck Chemicals
DMSO	30 mg/mL	~35.08 mM	Cayman Chemical
Ethanol	100 mg/mL	116.95 mM	Selleck Chemicals
Ethanol	15 mg/mL	~17.54 mM	Cayman Chemical
DMF	30 mg/mL	~35.08 mM	Cayman Chemical
Water	Insoluble	N/A	Selleck Chemicals

Note: Solubility can vary between suppliers and batches. It is recommended to perform a small-scale solubility test with your specific compound lot.

Troubleshooting Guides & Experimental Protocols

Q4: My Ophiopogonin D is precipitating after I add the stock solution to my cell culture medium. What should I do?

Precipitation upon dilution into aqueous buffers or media is the most common issue. This occurs when the final concentration of the organic solvent (e.g., DMSO) is too low to keep the lipophilic compound in solution.

Troubleshooting Steps:

- **Check Final Solvent Concentration:** Ensure the final concentration of DMSO or ethanol in your culture medium does not exceed a level toxic to your specific cell line, typically recommended to be below 0.1% - 0.5%.
- **Warm the Medium:** Pre-warming the cell culture medium to 37°C before adding the Ophiopogonin
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